

A Comprehensive Technical Guide to 2,5-bis(4-methylanilino)terephthalic acid

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Compound of Interest

Compound Name: 2,5-Di-p-toluidinoterephthalic acid

Cat. No.: B3363466

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Introduction

2,5-Di-p-toluidinoterephthalic acid, systematically named 2,5-bis(4-methylanilino)terephthalic acid according to IUPAC nomenclature, is an organic compound with the chemical formula $C_{22}H_{20}N_2O_4$ [1][2]. This molecule consists of a central terephthalic acid core substituted with two p-toluidine groups at the 2 and 5 positions. Its primary application lies in the industrial sector as a pigment[1][2]. This guide provides a detailed overview of its chemical properties, a representative synthesis protocol, and an exploration of its known applications and biological relevance.

Chemical and Physical Properties

A summary of the key computed and experimental data for 2,5-bis(4-methylanilino)terephthalic acid is presented below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Property	Value	Source
IUPAC Name	2,5-bis(4-methylanilino)terephthalic acid	[1][2]
Synonyms	2,5-Di-p-toluidinoterephthalic acid, 2,5-Bis(p-toluidino)terephthalic acid	[1]
CAS Number	10291-28-8	[1]
Molecular Formula	C ₂₂ H ₂₀ N ₂ O ₄	[1][2]
Molecular Weight	376.4 g/mol	[1]
Appearance	Reported as a liquid, though likely a solid at room temperature based on its structure	[3]
Purity	Commercially available up to 99.0%	[3]
Primary Use	Pigment	[1][2]

Synthesis Protocol

Detailed experimental procedures for the synthesis of 2,5-bis(4-methylanilino)terephthalic acid are not readily available in the public domain. However, a closely related and structurally similar compound, 2,5-di-phenylamino-terephthalic acid, has a documented synthesis process. This process can serve as a representative methodology for the synthesis of its p-toluidine analogue. The synthesis involves the reaction of a 2,5-dihydroxy-cyclohexadiene-1,4-dicarboxylic acid dialkyl ester with aniline, followed by dehydrogenation.

Representative Synthesis of a Diarylamino Terephthalic Acid Derivative

The following protocol describes the synthesis of dimethyl 2,5-di-phenylamino-terephthalate, which can be subsequently hydrolyzed to the corresponding dicarboxylic acid.

Materials:

- 2,5-dihydroxy-cyclohexadiene-dicarboxylic acid (1,4)-dimethyl ester
- Aniline
- Xylene (technical grade)
- Propionic acid
- Nitrogen gas
- Methanol

Procedure:

- In a glass apparatus equipped with a stirrer, reflux condenser, water separator, and a nitrogen inlet, 500 parts of xylene and 85 parts of propionic acid are combined.
- 114 parts of 2,5-dihydroxy-cyclohexadiene-dicarboxylic acid (1,4)-dimethyl ester are introduced under a nitrogen atmosphere.
- 112 parts of aniline are added with stirring at approximately 75-90 °C, still under nitrogen.
- The mixture is heated from 90 °C to about 98-100 °C over approximately 3 hours while passing nitrogen through the solution. The reaction is allowed to proceed for an additional 45 minutes to ensure completion, which is indicated by the quantitative separation of the theoretical amount of water.
- The reaction mixture is then heated to about 98-100 °C to initiate the oxidation (dehydrogenation) of the cyclohexadiene ring to a benzene ring. This step also produces water, which is removed by the nitrogen stream. The completion of this step, taking approximately 2.5 hours, is monitored by the cessation of water elimination and can be verified by liquid chromatography (HPLC).
- The resulting dimethyl 2,5-di-phenylamino-terephthalate is filtered at 80 °C and washed with boiling water. The crude product is further purified by washing with methanol at 50 °C.

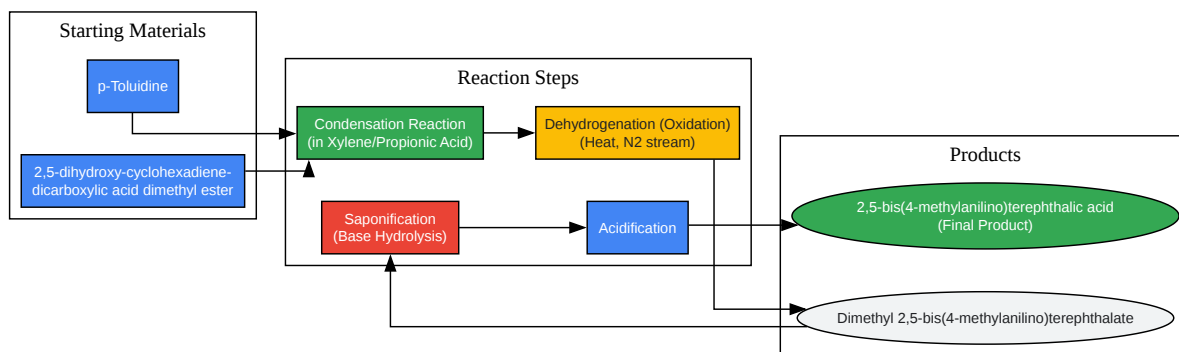
- Subsequent hydrolysis of the dimethyl ester to 2,5-di-phenylamino-terephthalic acid can be achieved by saponification with a base like sodium hydroxide, followed by acidification. A yield of approximately 88% has been reported for the final acid product[4].

Biological Activity and Signaling Pathways

Currently, there is a lack of specific data in peer-reviewed literature regarding the biological activity or involvement in signaling pathways of 2,5-bis(4-methylanilino)terephthalic acid. Research on terephthalic acid and its derivatives has primarily focused on their metabolism by microorganisms and their use in the synthesis of biocompatible materials[5][6]. For instance, some studies have investigated the synthesis of new heterocyclic compounds derived from terephthalic acid and their potential biological activities, such as anticancer and antibacterial properties[7]. However, these studies do not specifically address the 2,5-di-p-toluidino substituted derivative. Given its primary use as an industrial pigment, it is plausible that its biological interactions have not been a major focus of research.

Logical Workflow for Synthesis

The following diagram illustrates the logical steps for the synthesis of a diarylamino terephthalic acid, based on the representative protocol described above.



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Caption: Logical workflow for the synthesis of 2,5-bis(4-methylanilino)terephthalic acid.

Conclusion

2,5-bis(4-methylanilino)terephthalic acid is a well-defined chemical compound primarily utilized for its properties as a pigment. While detailed experimental data and biological studies are scarce in publicly accessible literature, its chemical properties are well-characterized. The provided synthesis protocol for a closely related analog offers a valuable template for its laboratory preparation. For researchers and professionals in drug development, the lack of information on its biological activity suggests that this compound is not currently a focus of pharmaceutical research. Future investigations could explore its potential biological effects, given the diverse activities of other terephthalic acid derivatives.

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